

# An In-depth Technical Guide to 3,5-Bis(methoxycarbonyl)benzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Bis(methoxycarbonyl)benzoic acid

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## Abstract

This technical guide provides a comprehensive overview of **3,5-Bis(methoxycarbonyl)benzoic acid**, a key organic compound with significant applications in coordination chemistry and materials science. This document details its physicochemical properties, including its molecular weight, and provides a thorough experimental protocol for its synthesis. Furthermore, this guide explores its utility as a linker in the formation of coordination polymers and metal-organic frameworks (MOFs), a critical aspect for advancements in drug delivery, catalysis, and material design.

## Introduction

**3,5-Bis(methoxycarbonyl)benzoic acid**, also known as dimethyl trimesicate or 1,3,5-benzenetricarboxylic acid, dimethyl ester, is an aromatic carboxylic acid derivative. Its rigid structure and the presence of both carboxylic acid and ester functional groups make it a versatile building block, particularly in the field of supramolecular chemistry. The precise arrangement of its functional groups allows for the directed assembly of complex, multidimensional structures. Understanding the fundamental properties and synthetic routes of this compound is crucial for its effective application in research and development.

## Physicochemical Properties

The molecular and physical properties of **3,5-Bis(methoxycarbonyl)benzoic acid** are summarized in the table below. These properties are essential for its handling, characterization, and application in various experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>6</sub>	<a href="#">[1]</a>
Molecular Weight	238.19 g/mol	<a href="#">[1]</a>
CAS Number	38588-64-6	<a href="#">[1]</a>
IUPAC Name	3,5-bis(methoxycarbonyl)benzoic acid	<a href="#">[1]</a>
Synonyms	Dimethyl trimesicate, Trimesic acid dimethyl ester, 1,3,5-Benzenetricarboxylic acid, dimethyl ester	<a href="#">[1]</a>
Appearance	Solid	
Predicted pKa	3.46 ± 0.10	
Predicted XLogP3-AA	1.2	<a href="#">[1]</a>
Hydrogen Bond Donors	1	<a href="#">[1]</a>
Hydrogen Bond Acceptors	6	<a href="#">[1]</a>
Rotatable Bond Count	3	<a href="#">[1]</a>

## Spectroscopic Data

While experimental spectroscopic data for **3,5-Bis(methoxycarbonyl)benzoic acid** is not readily available in public databases, data for the parent compound, 1,3,5-benzenetricarboxylic acid (trimesic acid), and the related compound, 3-(methoxycarbonyl)benzoic acid, can provide valuable reference points for characterization.

Note: The following data is for related compounds and should be used for reference purposes only.

Reference IR Spectrum Data for 1,3,5-Benzenetricarboxylic Acid: The infrared spectrum of 1,3,5-benzenetricarboxylic acid is characterized by a very broad O-H stretching band from approximately 2500 to 3300  $\text{cm}^{-1}$  due to the hydrogen-bonded carboxylic acid groups.[\[2\]](#)[\[3\]](#) A strong C=O stretching vibration is typically observed around 1710-1720  $\text{cm}^{-1}$ .[\[2\]](#)

Reference Mass Spectrometry Data for 3-(Methoxycarbonyl)benzoic Acid: The mass spectrum of 3-(methoxycarbonyl)benzoic acid shows a molecular ion peak (M<sup>+</sup>) at an m/z of 180.[\[4\]](#)

## Experimental Protocols

### Synthesis of 3,5-Bis(methoxycarbonyl)benzoic Acid

This protocol describes the synthesis of **3,5-Bis(methoxycarbonyl)benzoic acid** via the partial hydrolysis of trimethyl 1,3,5-benzenetricarboxylate.[\[5\]](#)

#### Materials:

- Trimethyl 1,3,5-benzenetricarboxylate
- Methanol
- 1 N Sodium hydroxide (NaOH) solution
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution

#### Procedure:

- Dissolve trimethyl 1,3,5-benzenetricarboxylate in a mixture of methanol and water.
- Under vigorous stirring, slowly add 0.9 equivalents of 1 N aqueous sodium hydroxide solution.
- Continue stirring the reaction mixture at room temperature for 18 hours. The suspension will gradually dissolve.

- Remove the solvent by vacuum distillation.
- To the remaining solid, add dichloromethane.
- Wash the organic phase with a saturated aqueous sodium bicarbonate solution.
- Separate the organic layer. The product, **3,5-bis(methoxycarbonyl)benzoic acid**, will be in the organic phase, while any over-hydrolyzed di-acid product will be in the aqueous phase.
- The crude product in the organic layer can be further purified by standard techniques such as crystallization or column chromatography.

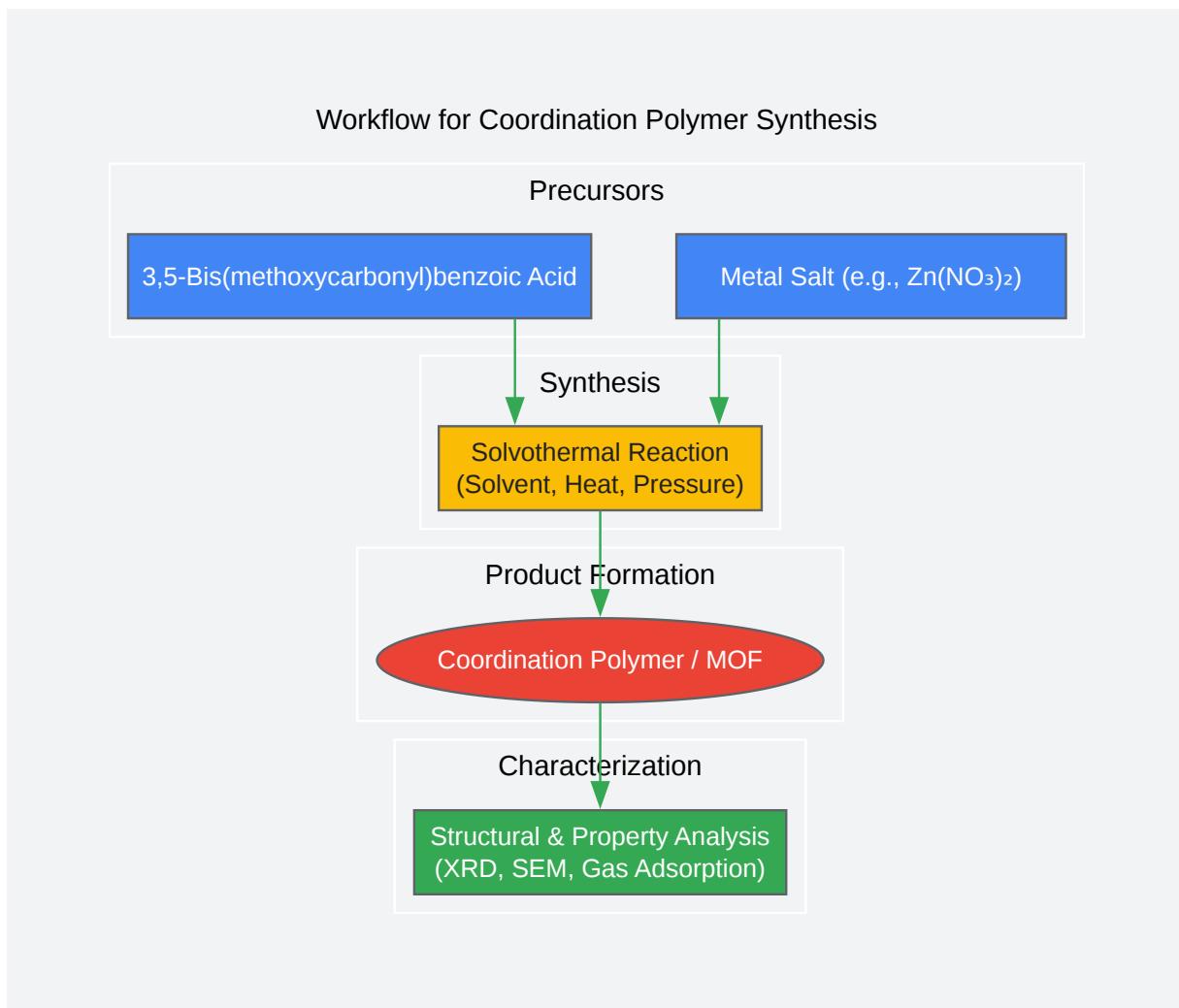
## Applications in Research and Development

**3,5-Bis(methoxycarbonyl)benzoic acid** serves as a crucial building block, or "linker," in the synthesis of coordination polymers and metal-organic frameworks (MOFs). The carboxylic acid group can deprotonate and coordinate to metal ions, while the methoxycarbonyl groups can participate in further reactions or influence the overall structure and properties of the resulting framework.

## Role in Coordination Polymer Synthesis

The rigid, triangular geometry of the 1,3,5-benzenetricarboxylate backbone makes it an ideal component for creating porous, crystalline materials. The ability to selectively hydrolyze one or two of the methyl esters of trimethyl 1,3,5-benzenetricarboxylate allows for precise control over the connectivity of the resulting frameworks.

Below is a diagram illustrating the general workflow for the synthesis of a coordination polymer using a tricarboxylic acid linker like **3,5-Bis(methoxycarbonyl)benzoic acid**.



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Caption: General workflow for the synthesis of coordination polymers.

## Potential in Drug Development

While direct pharmacological applications of **3,5-Bis(methoxycarbonyl)benzoic acid** are not extensively documented, its parent structure, benzoic acid, and its derivatives are known to possess a range of biological activities, including antimicrobial and anti-inflammatory properties. Its role as a linker in MOFs is of significant interest for drug delivery applications. The porous nature of these frameworks allows for the encapsulation and controlled release of

therapeutic agents. The chemical functionality of the linker can be modified to tune the properties of the MOF for specific drug interactions and release profiles.

## Conclusion

**3,5-Bis(methoxycarbonyl)benzoic acid** is a valuable and versatile compound for researchers and scientists in materials science and medicinal chemistry. Its well-defined structure and functional groups make it an excellent candidate for the rational design and synthesis of novel coordination polymers and MOFs with tailored properties. The detailed synthetic protocol and compiled physicochemical data in this guide are intended to facilitate its application in advancing these fields. Further research into the biological activities of this compound and its derivatives may unveil new therapeutic potentials.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Bis(methoxycarbonyl)benzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1281345#3-5-bis-methoxycarbonyl-benzoic-acid-molecular-weight>]

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